

An In-depth Technical Guide to 3-Sulfobenzoic Acid and Its Synonyms

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Compound of Interest

Compound Name: 3-Sulfobenzoic acid

Cat. No.: B363938

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This technical guide provides a comprehensive overview of **3-Sulfobenzoic acid**, a compound of interest to researchers, scientists, and professionals in drug development. The document details its various synonyms, physicochemical properties, and relevant experimental protocols, presenting data in a clear and accessible format.

Core Synonyms and Identification

3-Sulfobenzoic acid is an aromatic sulfonic acid with a sulfonic acid group at the meta-position relative to the carboxylic acid group.^[1] It is widely known by several synonyms in chemical literature, which are crucial for comprehensive database searches and unambiguous identification.

Synonym	Identifier Type	Identifier	Source
3-Sulfobenzoic acid	Preferred IUPAC Name	3-sulfobenzoic acid	[2][3]
m-Sulfobenzoic acid	Common Name	m-Sulfobenzoic acid	[1][2][4][5]
3-Carboxybenzenesulfonic acid	Systematic Name	3-Carboxybenzenesulfonic acid	[1][4][5]
Benzoic acid, 3-sulfo-	Systematic Name	Benzoic acid, 3-sulfo-	[1][2][4][5]
Benzoic acid, m-sulfo-	Systematic Name	Benzoic acid, m-sulfo-	[1][2]
3-Sulphobenzoic acid	Alternative Spelling	3-Sulphobenzoic acid	[2][4]
Ai3-16939	Registry Number	Ai3-16939	[1][2]
NSC 2853	Registry Number	NSC 2853	[1][2][4][5]
CAS Registry Number	Unique Identifier	121-53-9	[2][4][5]

The monosodium salt of **3-Sulfobenzoic acid** is also a commercially important derivative with its own set of synonyms.[6][7]

Synonym	Identifier Type	Identifier	Source
3-Sulfobenzoic acid monosodium salt	Salt Name	3-Sulfobenzoic acid monosodium salt	[7]
Sodium 3-sulfobenzoate	Salt Name	Sodium 3-sulfobenzoate	[6][7]
3-Carboxybenzenesulfonic acid sodium salt	Salt Name	3-Carboxybenzenesulfonic acid sodium salt	[6][7]
CAS Registry Number	Unique Identifier	17625-03-5	[6][8]

Physicochemical Properties

3-Sulfobenzoic acid is typically a white to off-white crystalline solid that is soluble in water.^[1] Its key physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C7H6O5S	^[1] ^[4]
Molecular Weight	202.19 g/mol	^[2]
Melting Point	135-140 °C	^[4]
Density	1.62 g/cm ³	^[4]
pKa	-0.99 ± 0.15 (Predicted)	^[4]
XLogP3	0.1	^[2] ^[4]
Hydrogen Bond Donor Count	2	^[4]
Hydrogen Bond Acceptor Count	5	^[4]

Experimental Protocols

Detailed experimental procedures are vital for the synthesis, purification, and analysis of **3-Sulfobenzoic acid**. Below are summaries of key methodologies found in the literature.

1. Synthesis of **3-Sulfobenzoic Acid** via Sulfonation of Benzoic Acid

A common method for the preparation of **3-Sulfobenzoic acid** is the sulfonation of benzoic acid.^[9]

- Procedure Outline:
 - Melt benzoic acid (4 moles) at 125-130 °C in a suitable flask.
 - Add 20% oleum (1621 grams) to the molten benzoic acid.
 - After the sulfonation reaction, the resulting m-sulfobenzoic acid can be isolated by precipitating its alkali metal salt. This is achieved by treating the solution with an alkali metal salt, such as sodium chloride, at a temperature below 12°C.

- The precipitate is then filtered from the solution.
- The filtered product is rinsed with a cold rinse solution (2-12°C) containing 3-10% of an alkali metal salt to remove impurities.[9]

2. Preparation from 3-(chlorosulfonyl)benzoic acid

An alternative synthesis route starts from 3-(chlorosulfonyl)benzoic acid.[10]

- Procedure Outline:
 - Mix 3-(chlorosulfonyl)benzoic acid with water and a water-immiscible solvent (e.g., xylene) in which **3-sulfobenzoic acid** is sparingly soluble.
 - Heat the mixture in a water separator to remove water via azeotropic distillation.
 - Cool the reaction mixture to allow the precipitated **3-sulfobenzoic acid** to be filtered off.
 - The product is then dried. This process can yield a product with a purity of at least 97%. [10]

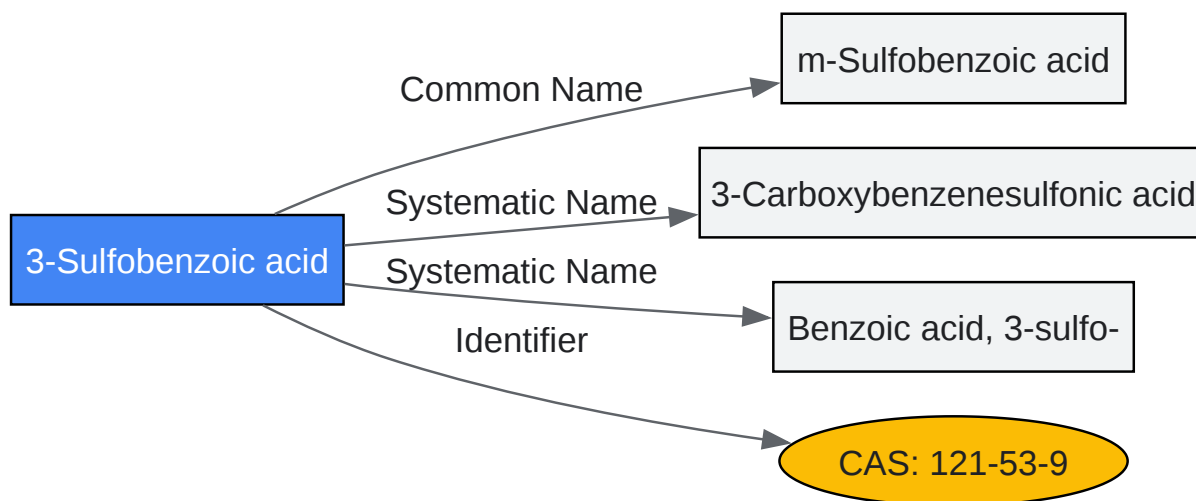
3. Analysis by High-Performance Liquid Chromatography (HPLC)

3-Sulfobenzoic acid can be analyzed using a reverse-phase HPLC method.[5]

- Methodology:
 - Column: A reverse-phase column such as Newcrom R1 is suitable.[5]
 - Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid (e.g., phosphoric acid) is used. For mass spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.[5]
 - Application: This method is scalable and can be used for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[5]

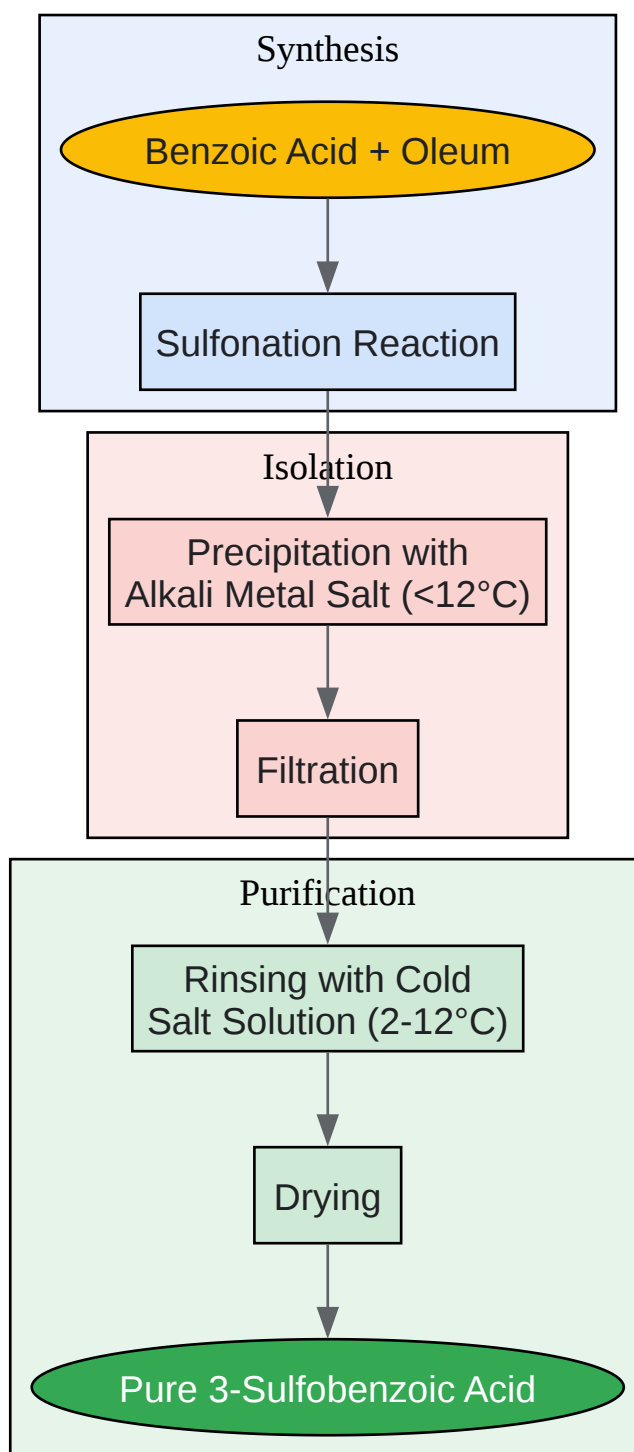
Logical Relationships and Workflows

The following diagrams illustrate the relationships between the various synonyms and a typical experimental workflow for the synthesis and purification of **3-Sulfobenzoic acid**.



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Caption: Relationship between the primary name and common synonyms of **3-Sulfobenzoic acid**.



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Caption: Experimental workflow for the synthesis and purification of **3-Sulfobenzoic acid**.

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